

Introduction: Strategic Importance of 5'-Ethyl-2'-hydroxy-3'-nitroacetophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5'-Ethyl-2'-hydroxy-3'-nitroacetophenone

CAS No.: 71002-71-6

Cat. No.: B1334139

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5'-Ethyl-2'-hydroxy-3'-nitroacetophenone is a highly functionalized aromatic ketone whose value lies in the strategic placement of its substituents. The interplay between the electron-donating hydroxyl and ethyl groups and the electron-withdrawing nitro and acetyl groups creates a molecule with distinct regions of reactivity, making it an excellent precursor for a variety of chemical transformations.^[1]

The core structure features:

- An ortho-hydroxyacetophenone moiety, which is the foundational element for synthesizing chromones and flavones.^[2]
- A nitro group ortho to the hydroxyl group, which strongly influences the acidity of the phenol and the electrophilicity of the aromatic ring. It also serves as a synthetic handle for further transformations, most notably reduction to an amino group.
- An ethyl group para to the hydroxyl, which modulates the lipophilicity of the molecule and its derivatives, a key parameter in drug design.

This unique combination of functional groups makes it a preferred building block in the development of novel pharmaceuticals, particularly anti-inflammatory, analgesic, and antimicrobial agents, as well as in materials science for specialty dyes.[1]

Physicochemical and Safety Profile

A clear understanding of the compound's properties and hazards is critical for its safe and effective use in a laboratory setting.

Key Properties

Property	Value	Source
IUPAC Name	1-(5-ethyl-2-hydroxy-3-nitrophenyl)ethanone	[3]
CAS Number	71002-71-6	[3]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[3]
Molecular Weight	209.20 g/mol	[3]
Appearance	Yellow to brown solid	[4]
Storage	Store at 0-8°C under an inert atmosphere	[1]

Safety and Handling

The compound must be handled with appropriate engineering controls and personal protective equipment.

- GHS Hazard Classification:
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3]
- Recommended PPE:

- Wear protective gloves (e.g., nitrile rubber).
- Wear chemical safety goggles or a face shield.
- Use in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Handling Precautions: Avoid generating dust. Wash hands thoroughly after handling. Change contaminated clothing.

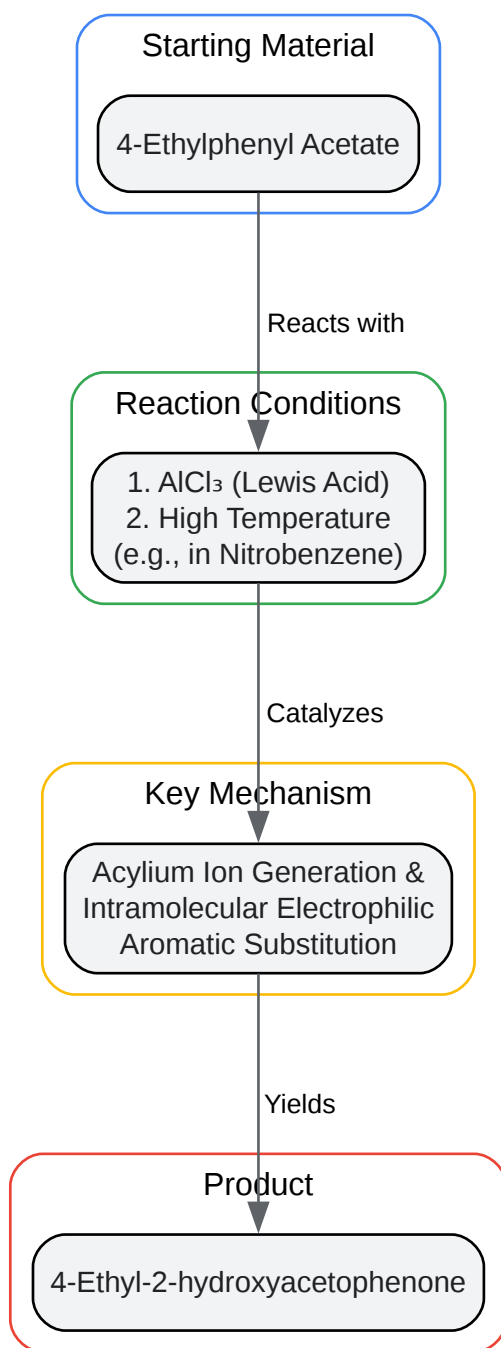
Synthesis of 5'-Ethyl-2'-hydroxy-3'-nitroacetophenone

The synthesis of the title compound is a logical two-step process beginning with the formation of its immediate precursor, 4-ethyl-2-hydroxyacetophenone, followed by regioselective nitration.

Step 1: Synthesis of 4-Ethyl-2-hydroxyacetophenone via Fries Rearrangement

The Fries rearrangement is a classic and effective method for converting a phenolic ester into a hydroxyaryl ketone.^[5] The reaction involves the intramolecular acyl migration from the phenolic oxygen to the aromatic ring, catalyzed by a Lewis acid like aluminum chloride (AlCl_3).^[6] The regioselectivity (ortho vs. para acylation) can be controlled by temperature; lower temperatures generally favor the para-product, while higher temperatures favor the ortho-product due to the thermodynamic stability of the bidentate ortho-complex with the aluminum catalyst.^[5] For this synthesis, the goal is to generate the ortho-acyl phenol.

Diagram 1: Fries Rearrangement for Precursor Synthesis



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Caption: Workflow for the synthesis of the key precursor.

Experimental Protocol: Fries Rearrangement

- To a flask equipped with a reflux condenser and a mechanical stirrer, add 4-ethylphenyl acetate (1 equiv.) and a solvent such as nitrobenzene.
- Cool the mixture in an ice bath and slowly add anhydrous aluminum chloride (AlCl_3 , ~1.5 equiv.) in portions to control the initial exotherm.
- After the addition is complete, heat the reaction mixture to 120-130°C for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and pour it cautiously onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum complex.
- Extract the product into a suitable organic solvent (e.g., ethyl acetate). Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure. The crude product, a mixture of ortho and para isomers, is purified by column chromatography on silica gel to isolate the desired ortho-isomer, 4-ethyl-2-hydroxyacetophenone.^[7]

Step 2: Regioselective Nitration

The final step is the electrophilic aromatic nitration of the synthesized precursor. The directing effects of the substituents on the ring are crucial for the outcome. The hydroxyl (-OH) group is a powerful ortho-, para-director, and the acetyl (-COCH₃) group is a meta-director. The position ortho to the hydroxyl group and meta to the acetyl group is the most activated and sterically accessible site for nitration.

- -OH group (activating): Directs incoming electrophiles (NO_2^+) to the positions ortho and para to it.
- -C₂H₅ group (activating): Also an ortho-, para-director.
- -COCH₃ group (deactivating): Directs incoming electrophiles to the meta position.

The convergence of these directing effects strongly favors the substitution at the C-3 position, yielding the desired **5'-Ethyl-2'-hydroxy-3'-nitroacetophenone**.

Experimental Protocol: Nitration

- Dissolve 4-ethyl-2-hydroxyacetophenone (1 equiv.) in glacial acetic acid in a flask cooled in an ice-salt bath to 0-5°C.[8]
- Slowly add a pre-cooled nitrating mixture (e.g., concentrated nitric acid in concentrated sulfuric acid, or nitric acid in acetic acid) dropwise, ensuring the temperature does not exceed 5°C.[8] Controlling the temperature is critical to prevent over-nitration and side reactions.
- After the addition, allow the mixture to stir at a low temperature for several hours until TLC indicates the consumption of the starting material.
- Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- The precipitated yellow solid product is collected by vacuum filtration.
- Wash the solid thoroughly with cold water to remove residual acid.
- The crude product can be purified by recrystallization from a suitable solvent like ethanol to yield pure **5'-Ethyl-2'-hydroxy-3'-nitroacetophenone**.

Core Application: A Versatile Intermediate for Heterocyclic Synthesis

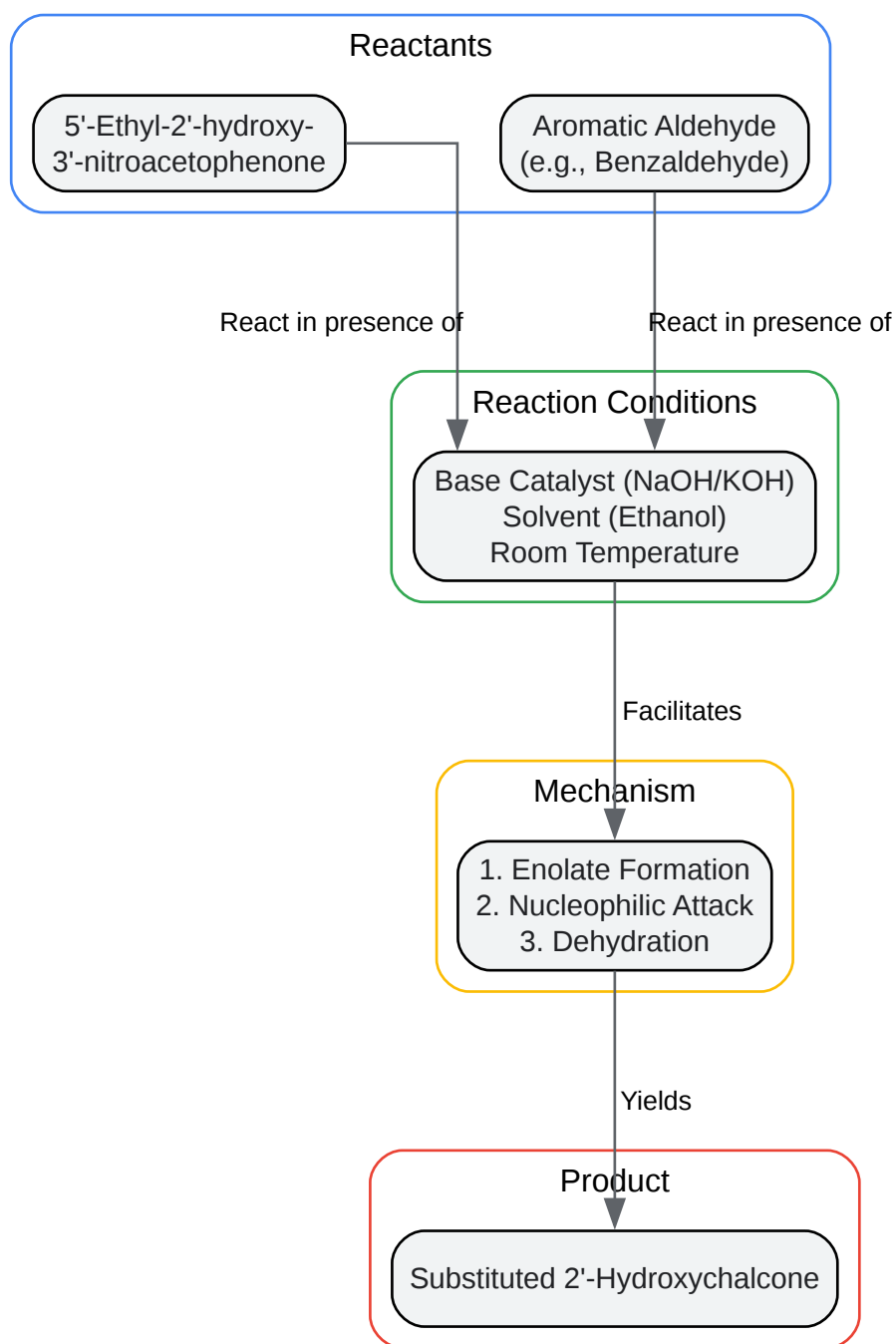
5'-Ethyl-2'-hydroxy-3'-nitroacetophenone is an ideal starting point for building more complex molecular architectures, most notably chalcones and flavones, which are known for their broad spectrum of biological activities.

Part A: Synthesis of Chalcones via Claisen-Schmidt Condensation

Chalcones (1,3-diaryl-2-propen-1-ones) are synthesized via the Claisen-Schmidt condensation, a base-catalyzed crossed aldol reaction between an acetophenone and an aromatic aldehyde that lacks α -hydrogens.[9]

Causality of the Mechanism: The reaction is initiated by a base (e.g., NaOH or KOH) abstracting an acidic α -proton from the methyl group of the acetophenone to form a resonance-stabilized enolate ion.^[10] This nucleophilic enolate then attacks the electrophilic carbonyl carbon of the aromatic aldehyde. The resulting aldol addition product readily undergoes base-catalyzed dehydration (elimination of water) to form the highly conjugated and thermodynamically stable α,β -unsaturated ketone system of the chalcone.^{[10][11]}

Diagram 2: Claisen-Schmidt Condensation Workflow



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Caption: Synthesis of a chalcone intermediate.

Experimental Protocol: Chalcone Synthesis

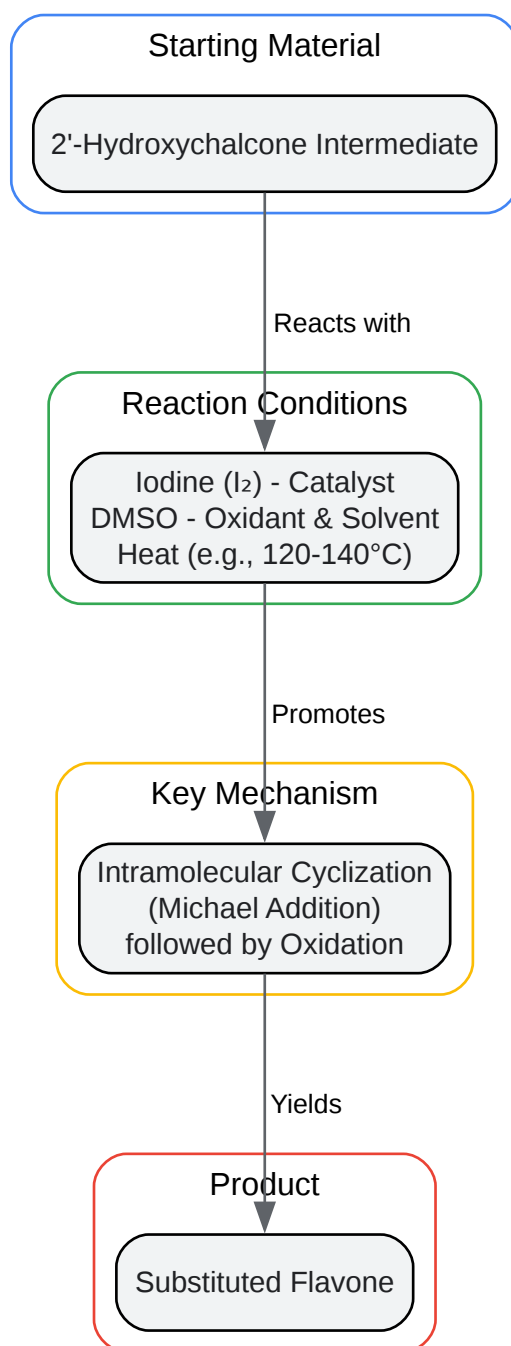
- In a flask, dissolve **5'-Ethyl-2'-hydroxy-3'-nitroacetophenone** (1 equiv.) and a selected aromatic aldehyde (1.1 equiv.) in ethanol.
- To this solution, add an aqueous solution of a strong base like sodium hydroxide (e.g., 40% NaOH) dropwise while stirring at room temperature.[2]
- A color change and the formation of a precipitate usually indicate reaction progress. Stir the mixture for 6-12 hours.
- Monitor the reaction by TLC. Upon completion, pour the reaction mixture into a beaker containing crushed ice and acidify with dilute HCl until the pH is ~5.
- Collect the precipitated chalcone by vacuum filtration.
- Wash the solid with cold water until the washings are neutral.
- Purify the crude chalcone by recrystallization from ethanol to obtain the pure product.[10]

Part B: Oxidative Cyclization to Flavones

The synthesized 2'-hydroxychalcone is the direct precursor to flavones. A common and efficient method for this transformation is oxidative cyclization using a catalytic amount of iodine in dimethyl sulfoxide (DMSO).[12]

Causality of the Mechanism: The reaction proceeds via an intramolecular nucleophilic attack of the phenolic hydroxyl group onto the β -carbon of the α,β -unsaturated ketone system. This cyclization is followed by an oxidation step, facilitated by the iodine/DMSO system, which acts as an oxidizing agent to form the aromatic pyranone ring of the flavone structure.[1][2] DMSO is not merely a solvent but participates in the oxidation cycle.

Diagram 3: Chalcone to Flavone Cyclization



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Caption: Oxidative cyclization to the final flavone scaffold.

Experimental Protocol: Flavone Synthesis

- Dissolve the purified 2'-hydroxychalcone (1 equiv.) in DMSO in a round-bottom flask.

- Add a catalytic amount of iodine (I_2 , ~0.1-0.2 equiv.).[\[1\]](#)
- Heat the reaction mixture in an oil bath at 120-140°C for 2-4 hours.[\[13\]](#)
- Monitor the reaction by TLC. After completion, cool the mixture to room temperature.
- Pour the reaction mixture into ice-cold water to precipitate the crude flavone.
- If the solution is colored by excess iodine, add a few drops of aqueous sodium thiosulfate solution to decolorize it.[\[1\]](#)
- Collect the solid product by vacuum filtration and wash extensively with cold water.
- Dry the crude product and purify it by recrystallization from a suitable solvent (e.g., ethanol or acetic acid).

Predicted Spectroscopic Characterization

While experimental spectra for **5'-Ethyl-2'-hydroxy-3'-nitroacetophenone** are not readily available in the literature, its structure allows for a confident prediction of its key spectroscopic features based on well-established principles.[\[14\]](#)

- 1H NMR (in $CDCl_3$, predicted):
 - ~12.0-13.0 ppm (singlet, 1H): Phenolic -OH proton, strongly deshielded due to intramolecular hydrogen bonding with the adjacent acetyl carbonyl group.
 - ~7.8-8.0 ppm (doublet, 1H): Aromatic proton at C-6, ortho to the acetyl group.
 - ~7.0-7.2 ppm (doublet, 1H): Aromatic proton at C-4, ortho to the ethyl group.
 - ~2.7 ppm (quartet, 2H): Methylene ($-CH_2$) protons of the ethyl group.
 - ~2.6 ppm (singlet, 3H): Methyl ($-CH_3$) protons of the acetyl group.
 - ~1.3 ppm (triplet, 3H): Methyl ($-CH_3$) protons of the ethyl group.
- ^{13}C NMR (predicted):

- ~200-205 ppm: Carbonyl carbon of the acetyl group.
- ~155-160 ppm: Aromatic carbon attached to the -OH group (C-2).
- ~120-150 ppm: Other aromatic carbons.
- ~25-30 ppm: Acetyl methyl carbon and ethyl methylene carbon.
- ~13-16 ppm: Ethyl methyl carbon.
- FT-IR (KBr pellet, predicted):
 - ~3200-3400 cm^{-1} (broad): O-H stretching vibration of the phenolic group.
 - ~1640-1660 cm^{-1} (strong): C=O stretching of the conjugated ketone.
 - ~1520-1540 cm^{-1} & ~1340-1360 cm^{-1} (strong): Asymmetric and symmetric N-O stretching of the nitro group.
 - ~2850-2980 cm^{-1} : C-H stretching of the ethyl and methyl groups.
 - ~1580-1600 cm^{-1} : C=C stretching within the aromatic ring.

Conclusion

5'-Ethyl-2'-hydroxy-3'-nitroacetophenone is more than a mere chemical; it is a strategically designed platform for synthetic innovation. Its well-defined reactivity allows for the controlled and efficient construction of chalcone and flavone libraries, which are of significant interest in medicinal chemistry and drug discovery. The synthetic routes and applications detailed in this guide underscore its value and provide researchers with the foundational knowledge to harness its full potential in their synthetic endeavors.

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- [To cite this document: BenchChem. \[Introduction: Strategic Importance of 5'-Ethyl-2'-hydroxy-3'-nitroacetophenone\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1334139/docs#introduction-strategic-importance-of-5-ethyl-2-hydroxy-3-nitroacetophenone\]](#)

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